

Application Notes and Protocols: Solid-Phase Peptide Synthesis Utilizing Halogenated Anthranilic Acids

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Compound of Interest

Compound Name: 2-amino-3-bromo-4-methoxyBenzoic acid
CAS No.: 1180497-47-5
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Introduction: The Strategic Advantage of Halogenated Anthranilic Acids in Peptide Synthesis

The incorporation of non-natural amino acids into peptide scaffolds is a cornerstone of modern drug discovery and chemical biology. Among these, anthranilic acid and its derivatives have emerged as valuable building blocks due to their ability to impart conformational rigidity and enhance proteolytic stability.[1][2][3] The addition of halogen atoms to the anthranilic acid ring further amplifies these benefits, offering a powerful tool to modulate the physicochemical properties of peptides.[4] Halogenation can enhance binding affinity, improve membrane permeability, and introduce a bioorthogonal handle for further modifications.[4][5] This document provides a comprehensive guide to the solid-phase peptide synthesis (SPPS) of peptides containing halogenated anthranilic acids, covering core principles, detailed protocols, and analytical characterization.

Halogenated anthranilic acid derivatives are recognized for their wide range of pharmacological activities, including anti-inflammatory, antimicrobial, and antiviral properties.^[6] Their integration into peptide structures can lead to novel therapeutic agents with improved efficacy and pharmacokinetic profiles.^{[5][7]} This guide is designed to equip researchers with the foundational knowledge and practical methodologies to successfully synthesize these promising molecules.

Core Principles and Mechanistic Insights

The synthesis of peptides containing halogenated anthranilic acids is most efficiently achieved using the Fluorenylmethyloxycarbonyl (Fmoc) solid-phase peptide synthesis (SPPS) strategy.^{[8][9]} This method offers mild deprotection conditions, which are crucial for preserving the integrity of the halogenated aromatic ring and other sensitive functional groups.^{[10][11]}

The general workflow for SPPS involves the sequential addition of amino acids to a growing peptide chain that is covalently attached to an insoluble solid support (resin).^{[9][12]} The process consists of a series of repeated cycles, each comprising two key steps:

- **Fmoc Deprotection:** The removal of the temporary Fmoc protecting group from the N-terminus of the resin-bound peptide. This is typically achieved using a solution of piperidine in a polar aprotic solvent like N,N-dimethylformamide (DMF).
- **Coupling:** The formation of a peptide bond between the newly deprotected N-terminus and the carboxyl group of the incoming Fmoc-protected amino acid. This reaction is facilitated by a coupling agent.

The choice of resin, protecting groups for amino acid side chains, and the cleavage cocktail are critical for the successful synthesis of the target peptide.^{[10][13]}

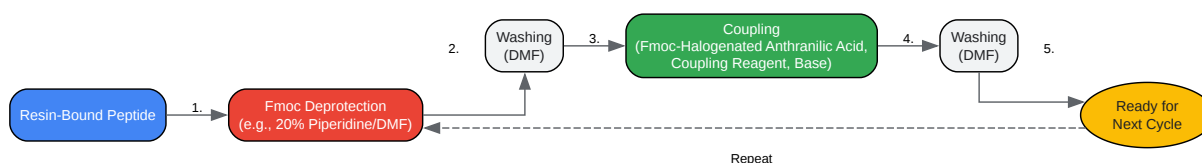
The Causality Behind Experimental Choices:

- **Fmoc vs. Boc Chemistry:** The Fmoc strategy is preferred over the tert-butyloxycarbonyl (Boc) strategy due to its milder deprotection conditions (base-labile vs. strong acid-labile).^[8] Strong acids like hydrofluoric acid (HF) used in Boc-SPPS can potentially lead to side reactions with the halogenated aromatic ring.^{[14][15]}

- **Choice of Coupling Reagents:** Uronium/aminium-based coupling reagents such as HBTU, HATU, or HCTU are highly efficient and minimize the risk of racemization. The choice of a specific coupling reagent can be critical for sterically hindered couplings, which may be encountered with substituted anthranilic acids.
- **Side-Chain Protecting Groups:** The selection of orthogonal side-chain protecting groups is essential to ensure that they remain intact throughout the synthesis and are only removed during the final cleavage step.^[10] For standard amino acids, tert-butyl (tBu)-based protecting groups are commonly used in conjunction with the Fmoc strategy.^[16]

Visualization of the Synthetic Workflow

The following diagram illustrates the general cycle for incorporating a halogenated anthranilic acid residue into a peptide chain via Fmoc-SPPS.



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Caption: General workflow for Fmoc-SPPS incorporating a halogenated anthranilic acid.

Experimental Protocols

PART 1: Incorporation of Fmoc-Halogenated Anthranilic Acid Monomers

This protocol outlines the manual solid-phase synthesis of a model peptide containing a halogenated anthranilic acid.

Materials:

- Fmoc-Rink Amide resin

- Fmoc-protected amino acids
- Fmoc-halogenated anthranilic acid (e.g., Fmoc-5-bromoanthranilic acid)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure®
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Deionized water
- Diethyl ether

Protocol:

- Resin Swelling: Swell the Fmoc-Rink Amide resin in DMF for 30 minutes in a peptide synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add a solution of 20% piperidine in DMF to the resin.
 - Agitate for 5 minutes.
 - Drain the solution.
 - Repeat the 20% piperidine in DMF treatment for 15 minutes.

- Drain and wash the resin thoroughly with DMF (5 times) and DCM (3 times).
- Coupling of Standard Fmoc-Amino Acids:
 - Dissolve the Fmoc-amino acid (3 eq.), DIC (3 eq.), and OxymaPure® (3 eq.) in DMF.
 - Add the coupling solution to the deprotected resin.
 - Agitate for 1-2 hours at room temperature.
 - Drain and wash the resin with DMF (3 times).
 - Perform a Kaiser test to confirm the completion of the coupling reaction.
- Incorporation of Fmoc-Halogenated Anthranilic Acid:
 - Follow the same procedure as in step 3, using the Fmoc-halogenated anthranilic acid. Due to potential steric hindrance, the coupling time may need to be extended to 4-6 hours or performed at a slightly elevated temperature (e.g., 40 °C).
- Chain Elongation: Repeat steps 2 and 3 for each subsequent amino acid in the peptide sequence.
- Final Fmoc Deprotection: After the final coupling step, perform the Fmoc deprotection as described in step 2.
- Resin Washing and Drying: Wash the resin with DMF (5 times), DCM (5 times), and finally with diethyl ether (3 times). Dry the resin under vacuum.

PART 2: On-Resin Halogenation of Peptides Containing Anthranilic Acid

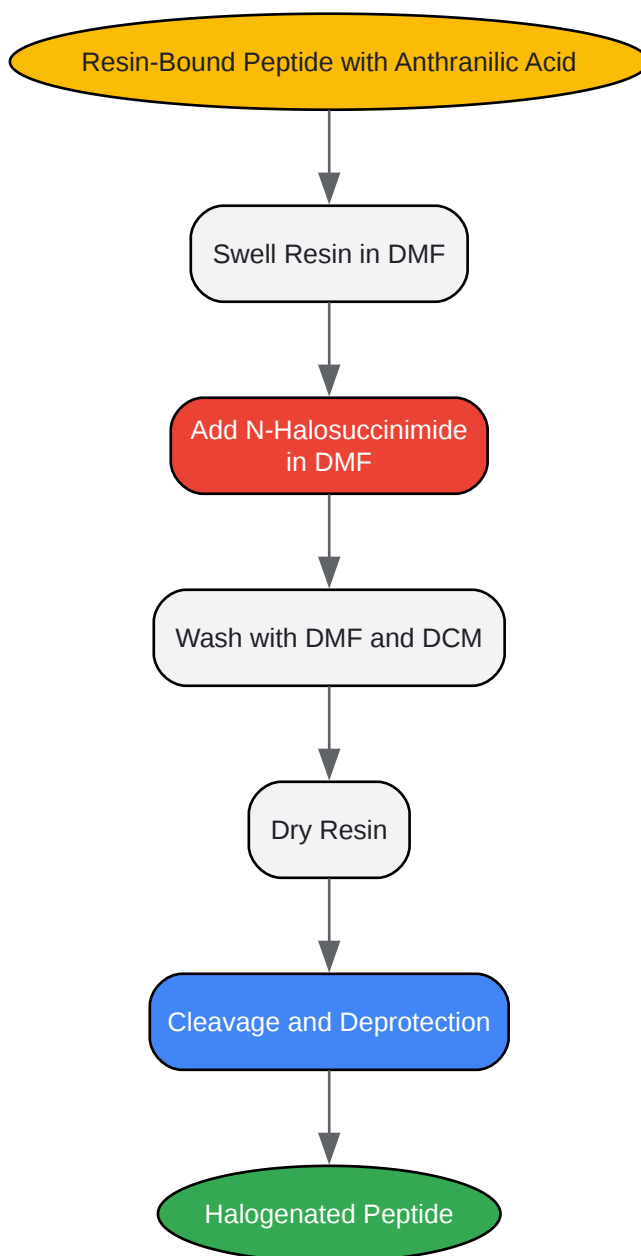
An alternative strategy is to first synthesize the peptide containing an unprotected anthranilic acid residue and then perform the halogenation on the solid support. This can be advantageous if the halogenated monomer is not readily available.

Materials:

- Resin-bound peptide containing an anthranilic acid residue
- N-Halosuccinimide (e.g., N-Bromosuccinimide (NBS) or N-Chlorosuccinimide (NCS))
- DMF or a suitable aprotic solvent

Protocol:

- Resin Swelling: Swell the resin-bound peptide in DMF for 30 minutes.
- Halogenation Reaction:
 - Dissolve the N-halosuccinimide (e.g., NBS, 5 eq.) in DMF.
 - Add the solution to the resin.
 - Agitate the mixture at room temperature for 2-4 hours. The reaction should be monitored by taking small aliquots of the resin, cleaving the peptide, and analyzing by LC-MS.
- Washing:
 - Drain the reaction solution.
 - Wash the resin thoroughly with DMF (5 times) and DCM (5 times) to remove excess reagents and byproducts.
- Drying: Dry the resin under vacuum.



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